

An In-depth Technical Guide to Hafnium (IV) Chloride

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Compound of Interest

Compound Name: *Hafnium (IV) chloride*

Cat. No.: *B8795416*

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Hafnium (IV) chloride, with the chemical formula HfCl_4 , is an inorganic compound that serves as a critical precursor for most organometallic hafnium compounds[1]. This colorless, crystalline solid is utilized in a variety of specialized applications, primarily in materials science and as a catalyst[1][2]. This guide provides a comprehensive overview of its chemical identifiers, properties, applications in research and drug development, and relevant experimental protocols.

Identifiers and Chemical Properties

Hafnium (IV) chloride is identified by several international standards. Its key identifiers and physical properties are summarized below for easy reference.

Table 1: Identifiers for **Hafnium (IV) Chloride**

Identifier	Value
CAS Number	13499-05-3[1][2][3][4][5]
PubChem CID	37715[1][6]
EC Number	236-826-5[5]
UNII	CNZ9V5JM5H[1][4]
InChI Key	PDPJQWYGJJBYLF-UHFFFAOYSA-J[1]
Molecular Formula	HfCl_4 [1][3][4]

Table 2: Physicochemical Properties of **Hafnium (IV) Chloride**

Property	Value
Molar Mass	320.302 g/mol [1]
Appearance	White crystalline solid[1][2][3]
Density	3.89 g/cm ³ [1]
Melting Point	432 °C (810 °F; 705 K)[1][3]
Solubility in Water	Decomposes[1][3]
Vapor Pressure	1 mmHg at 190 °C[1][3]
Crystal Structure	Monoclinic, mP10[1]

Applications in Research and Drug Development

Hafnium (IV) chloride is a versatile Lewis acid, making it a valuable catalyst in various organic synthesis reactions[1][3]. Its applications are particularly relevant to professionals in drug development and chemical research.

- **Catalysis in Organic Synthesis:** HfCl₄ is an effective catalyst for reactions such as the Friedel-Crafts alkylation, 1,3-dipolar cycloadditions, and the polymerization of alkenes[1][3]. For instance, it is used to synthesize α-aminophosphonates through a one-pot, three-component reaction. It also catalyzes the direct ester condensation of carboxylic acids with alcohols. In the synthesis of fine chemicals, it can be used to prepare compounds for fragrances and pharmaceuticals[7][8].
- **Drug Development and Delivery:** In the pharmaceutical industry, hafnium chloride plays a role in drug research and development as a catalyst for synthesizing and optimizing drug molecular structures[9]. It also has applications in drug stability, where it can act as an antioxidant to protect drug molecules from degradation[9]. Furthermore, it is being explored for use in drug-controlled release and delivery systems, where it can be incorporated into nanoparticles or other carriers to target specific tissues or cells[9].

- Precursor for Advanced Materials: HfCl_4 is a key precursor for producing hafnium metal and other hafnium compounds[2]. It is widely used in chemical vapor deposition (CVD) and atomic layer deposition (ALD) to create thin films of hafnium dioxide (HfO_2) and hafnium silicate (HfSiO)[2]. These materials are critical in the semiconductor industry for manufacturing high-performance transistors and memory devices[7].

Experimental Protocols and Methodologies

Detailed methodologies for reactions involving **Hafnium (IV) chloride** are crucial for reproducible research. Below are examples of its use in synthesis.

1. Preparation of **Hafnium (IV) Chloride**

A common method for producing HfCl_4 involves the reaction of carbon tetrachloride with hafnium oxide at elevated temperatures[1][3].

- Reaction: $\text{HfO}_2 + 2 \text{CCl}_4 \rightarrow \text{HfCl}_4 + 2 \text{COCl}_2$
- Procedure:
 - Place hafnium oxide in a reaction chamber.
 - Introduce carbon tetrachloride vapor into the chamber.
 - Heat the reaction mixture to a temperature above 450 °C.
 - The volatile HfCl_4 can be collected through sublimation.

2. Synthesis of α -Aminonitriles (Strecker Reaction)

Hafnium tetrachloride can act as an efficient catalyst for the three-component Strecker reaction[2].

- Components: Aldehyde (or ketone), amine, and trimethylsilyl cyanide (TMSCN).
- Procedure:

- In a suitable solvent at room temperature, combine the aldehyde or ketone, the aromatic amine, and trimethylsilyl cyanide.
- Add a catalytic amount of **Hafnium (IV) chloride** to the mixture.
- Stir the reaction at room temperature until completion.
- The resulting α -aminonitrile can be isolated using standard purification techniques.

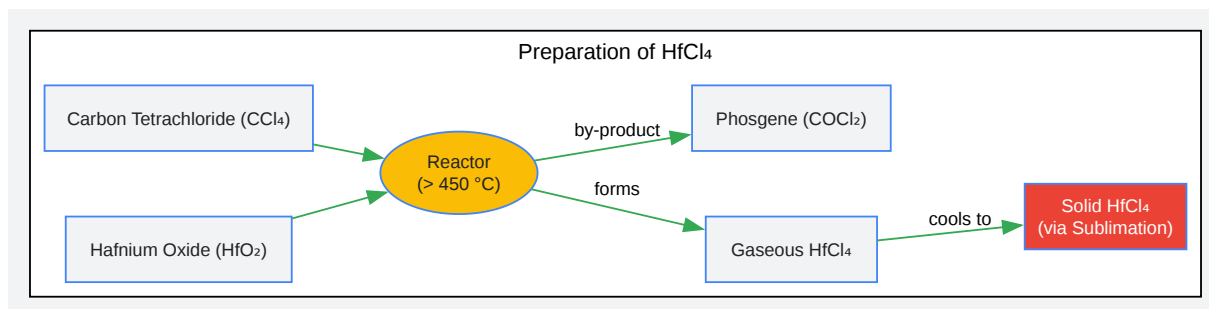
3. Synthesis of a Hafnium-Oxo Cluster

This protocol describes the synthesis of a specific hafnium-oxo cluster exhibiting fluorescence[10].

- Reactants: **Hafnium (IV) chloride** (100 mg, 0.312 mmol), H₃pidiox (89.3 mg, 0.624 mmol), and solid KOH (35 mg, 0.624 mmol) in moist methyl alcohol (4 mL).
- Procedure:
 - To a stirred solution of moist methyl alcohol, add H₃pidiox and HfCl₄ successively.
 - Add solid KOH in one portion, which results in the formation of a white precipitate.
 - Filter off the precipitate.
 - Allow the colorless filtrate to stand at room temperature (~20 °C) for 5–6 days.
 - White crystals of the hafnium-oxo cluster will form, which can then be filtered and collected[10].

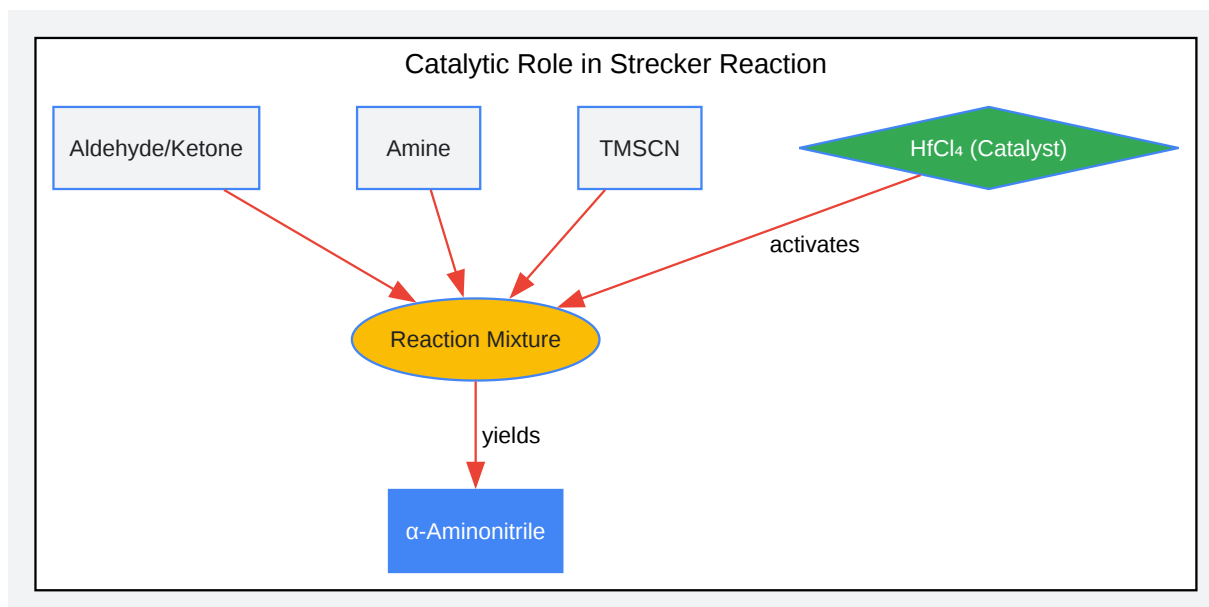
Visualizations of Chemical Processes

Diagrams illustrating key processes provide a clearer understanding of the underlying chemistry.



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Caption: Workflow for the synthesis of **Hafnium (IV) chloride**.



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Caption: Logical relationship of HfCl_4 as a catalyst.

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